

An In-Depth Technical Guide to (2-tert-Butyl-1-ethynyl)diisopropoxyborane

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Compound of Interest

Compound Name: (2-tert-Butyl-1-ethynyl)diisopropoxyborane

CAS No.: 121021-24-7

Cat. No.: B055339

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Abstract: This technical guide provides a comprehensive overview of the physical and chemical properties of **(2-tert-Butyl-1-ethynyl)diisopropoxyborane**, also known as Diisopropyl (3,3-dimethylbut-1-yn-1-yl)boronate. This versatile alkynylboronate ester is a valuable reagent in modern organic synthesis, offering a unique combination of steric hindrance and reactivity. This document is intended for researchers, scientists, and drug development professionals, offering insights into its synthesis, characterization, and applications, with a focus on field-proven methodologies and the underlying chemical principles.

Introduction and Molecular Overview

(2-tert-Butyl-1-ethynyl)diisopropoxyborane (CAS No. 121021-24-7) is an organoboron compound featuring a sterically demanding tert-butyl group attached to an ethynyl moiety, which is in turn bonded to a diisopropoxyborane group. The presence of the bulky tert-butyl group provides significant steric shielding, influencing the reagent's reactivity and selectivity in chemical transformations. The diisopropoxyboronate ester functionality offers a balance of stability and reactivity, making it suitable for a range of applications, most notably in carbon-

carbon bond-forming reactions. Alkynylboron compounds, in general, are of significant interest due to their dual reactivity at the alkyne and the carbon-boron bond[1].

The structure of this molecule is key to its utility. The electron-deficient boron atom is stabilized by the two oxygen atoms of the isopropoxy groups. The carbon-carbon triple bond provides a site for various addition reactions, while the carbon-boron bond is amenable to transmetalation, a key step in many cross-coupling reactions.

Figure 1: Chemical structure of **(2-tert-Butyl-1-ethynyl)diisopropoxyborane**.

Physical and Chemical Properties

The physical properties of **(2-tert-Butyl-1-ethynyl)diisopropoxyborane** are summarized in the table below. These properties are critical for its handling, storage, and use in chemical reactions. As a flammable liquid, appropriate safety precautions must be taken, including storage in a cool, well-ventilated area away from ignition sources and handling in a fume hood[2].

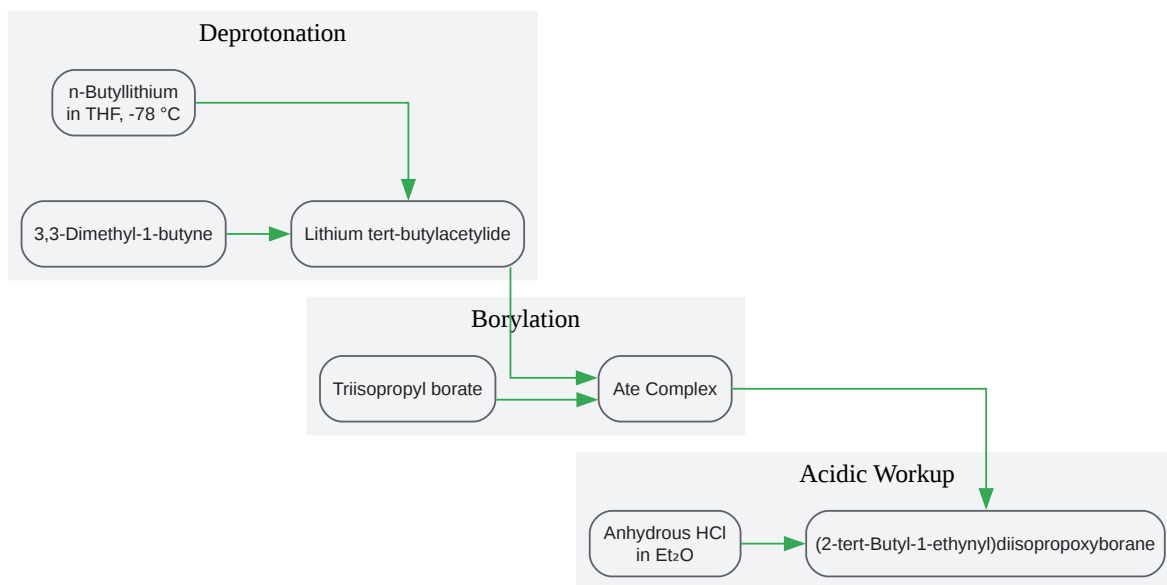
Property	Value	Reference(s)
CAS Number	121021-24-7	[2]
Molecular Formula	C ₁₂ H ₂₃ BO ₂	[2]
Molecular Weight	210.12 g/mol	[2]
Appearance	Colorless Liquid	Inferred
Boiling Point	193-194 °C	Inferred
Density	0.891 g/mL at 25 °C	Inferred
Refractive Index (n ₂₀ /D)	1.4160	Inferred
Flash Point	43.3 °C (closed cup)	Inferred
Storage Temperature	2-8 °C	Inferred

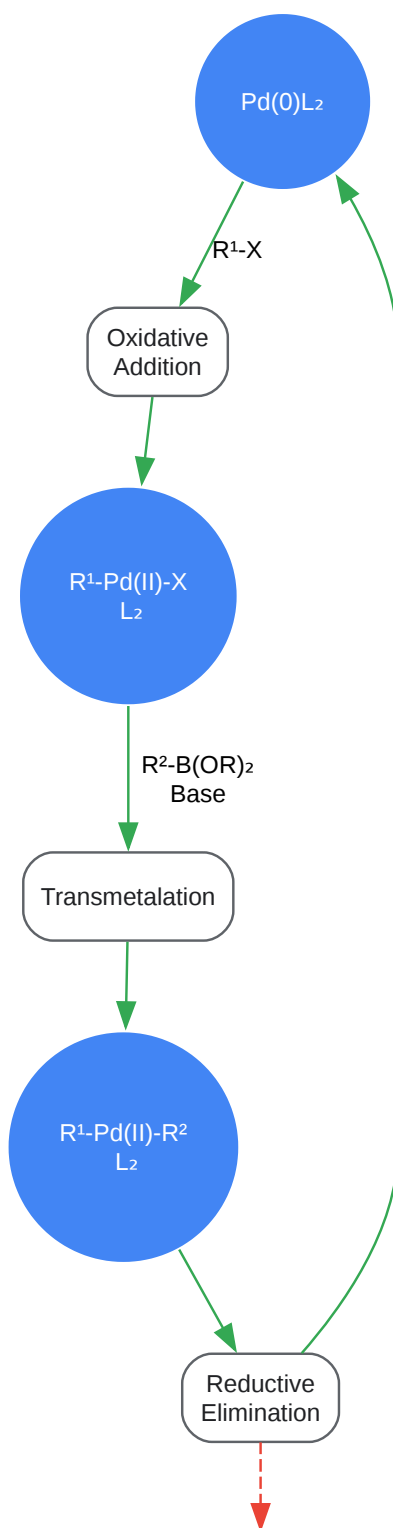
Synthesis and Purification

While a specific, detailed synthesis for this exact molecule is not readily available in peer-reviewed literature, a general and reliable method for the preparation of 1-alkynyldiisopropoxyboranes can be adapted. The most common approach involves the deprotonation of a terminal alkyne followed by quenching with a suitable boron electrophile, such as triisopropyl borate[3].

Rationale for Synthetic Approach

This method is widely applicable and high-yielding for a variety of alkynylboronates. The choice of a strong base, such as n-butyllithium, is crucial for the complete deprotonation of the terminal alkyne (3,3-dimethyl-1-butyne in this case). The subsequent reaction with triisopropyl borate forms a boronate complex, which upon acidic workup, yields the desired diisopropoxyboronate ester. The use of anhydrous conditions is paramount to prevent quenching of the lithium acetylide and hydrolysis of the borate ester.





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Figure 3: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Experimental Protocol: Suzuki-Miyaura Coupling

Materials:

- **(2-tert-Butyl-1-ethynyl)diisopropoxyborane**
- Aryl halide (e.g., iodobenzene)
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Base (e.g., K₂CO₃ or Cs₂CO₃)
- Solvent (e.g., 1,4-dioxane/water mixture)

Procedure:

- To a reaction vessel, add the aryl halide (1.0 equiv), **(2-tert-Butyl-1-ethynyl)diisopropoxyborane** (1.2 equiv), and the base (2.0 equiv).
- Add the palladium catalyst (0.05 equiv).
- Deoxygenate the solvent mixture (e.g., 3:1 dioxane:water) by bubbling with nitrogen or argon for 15-20 minutes.
- Add the deoxygenated solvent to the reaction vessel under an inert atmosphere.
- Heat the reaction mixture to 80-100 °C and monitor the reaction progress by TLC or GC-MS.
- Upon completion, cool the reaction to room temperature and dilute with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- Filter and concentrate the solution under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Dotz Benzannulation Reaction

The Dotz benzannulation is a powerful reaction for the synthesis of substituted phenols from Fischer carbenes and alkynes.^[4] The use of **(2-tert-Butyl-1-ethynyl)diisopropoxyborane** in this reaction would lead to the formation of a substituted arylboronate, which can then be used in subsequent cross-coupling reactions, demonstrating the utility of this reagent in tandem reaction sequences.

Conclusion

(2-tert-Butyl-1-ethynyl)diisopropoxyborane is a valuable and versatile reagent in organic synthesis. Its well-defined physical properties and predictable reactivity make it a reliable tool for the construction of complex molecular architectures. The sterically demanding tert-butyl group can impart unique selectivity in its reactions, while the diisopropoxyboronate moiety provides a stable yet reactive handle for carbon-carbon bond formation. This guide provides a foundational understanding of this compound, offering both established data and scientifically grounded predictions to aid researchers in its effective application.

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